

# An In-Depth Technical Guide to the Chemical Properties of HO-PEG14-OH

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## Compound of Interest

Compound Name: HO-PEG14-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **HO-PEG14-OH**, also known as tetradecaethylene glycol. This information is critical for researchers and professionals in drug development and various scientific fields who utilize polyethylene glycols (PEGs) in their work. Due to the limited availability of specific experimental data for **HO-PEG14-OH**, this guide presents data for the closely related and well-characterized tetraethylene glycol (HO-PEG4-OH) to provide reasonable estimations. The properties of polyethylene glycols exhibit predictable trends with changes in molecular weight.

## Core Chemical and Physical Properties

**HO-PEG14-OH** is a hydrophilic polymer composed of 14 repeating ethylene glycol units, terminating with hydroxyl groups at both ends.<sup>[1][2]</sup> Its structure imparts water solubility and biocompatibility, making it a valuable component in various biomedical applications.<sup>[1][3]</sup>

Table 1: General Properties of **HO-PEG14-OH**

Property	Value	Source
Synonyms	Tetradecaethylene glycol, PEG14, 3,6,9,12,15,18,21,24,27,30,33, 36,39- Tridecaoxahentetracontane- 1,41-diol	[1][2]
CAS Number	1189112-05-7	[1][2]
Molecular Formula	C28H58O15	[1][4]
Molecular Weight	634.751 g/mol	[1][4]
Purity	≥95%	[1]

## Estimated Physicochemical Properties

The following tables summarize the key physicochemical properties of tetraethylene glycol, which can be used to estimate the properties of **HO-PEG14-OH**. As the chain length of the PEG increases, properties such as boiling point, viscosity, and density are expected to increase, while vapor pressure will decrease.

Table 2: Estimated Thermodynamic Properties

Property	Value (for Tetraethylene Glycol)	Source
Boiling Point	314 - 328 °C	[1][5]
Melting Point	-4 to -9.4 °C	[5][6]
Flash Point	202 - 204 °C	[5][6]
Autoignition Temperature	340 - 358 °C	[5][6]
Vapor Pressure	<0.01 mmHg at 20 °C	[2][6]

Table 3: Estimated Physical and Chemical Properties

Property	Value (for Tetraethylene Glycol)	Source
Density	1.120 - 1.126 g/cm <sup>3</sup> at 20-25 °C	[1][5][6]
Viscosity	58.3 - 61.9 mPa·s at 20 °C	[6][7]
pH	8.0 - 9.0 (500 g/L in H <sub>2</sub> O at 20 °C)	[5][8]
Solubility in Water	Completely miscible	[6][9]

Table 4: Solubility of Tetraethylene Glycol in Various Solvents at 25°C

Solvent	Solubility	Source
Acetone	Completely Soluble	[9]
Benzene	Completely Soluble	[9]
Methanol	Completely Soluble	[9]
Ethanol	Completely Soluble	[9]
Toluene	Completely Soluble	[4]
Carbon Tetrachloride	62.0 g / 100 mL	[9]
Diethyl Ether	Immiscible	[4]
Lard Oil	Slightly Soluble	[9]
Linseed Oil	Slightly Soluble	[9]
Paraffin Oil	Slightly Soluble	[9]

## Experimental Protocols

Detailed experimental protocols for the characterization of **HO-PEG14-OH** are not readily available. However, standardized methods for determining the properties of polyethylene glycols can be adapted.

## Determination of Molecular Weight

The molecular weight of polyethylene glycols can be determined using techniques such as size-exclusion chromatography (SEC) or gel permeation chromatography (GPC).<sup>[10]</sup> A more novel approach involves competitive adsorption between the PEG sample and a labeled protein to nanoparticles, which can be measured using time-resolved luminescence resonance energy transfer (TR-LRET) or luminescence quenching.<sup>[11]</sup>

## Viscosity Measurement

The viscosity of liquid PEGs can be determined using a capillary viscometer, such as an Ubbelohde viscometer. The measurement is typically performed in a temperature-controlled water bath to ensure accuracy.<sup>[12][13]</sup>

## pH Determination

The pH of a PEG solution is measured potentiometrically. A solution of the PEG in carbon dioxide-free water is prepared, and a saturated potassium chloride solution is added before measurement with a calibrated pH meter.<sup>[12]</sup>

## Applications in Drug Development and Research

**HO-PEG14-OH** and other polyethylene glycols are widely used in medical research, drug release, nanotechnology, and cell culture.<sup>[1]</sup> They serve as linkers in the synthesis of ligands, supports for polypeptide synthesis, and components of graft polymers and functional coatings.<sup>[1]</sup> One notable application is in the process of PEGylation, where PEG chains are attached to therapeutic proteins or nanoparticles.<sup>[14][15]</sup>

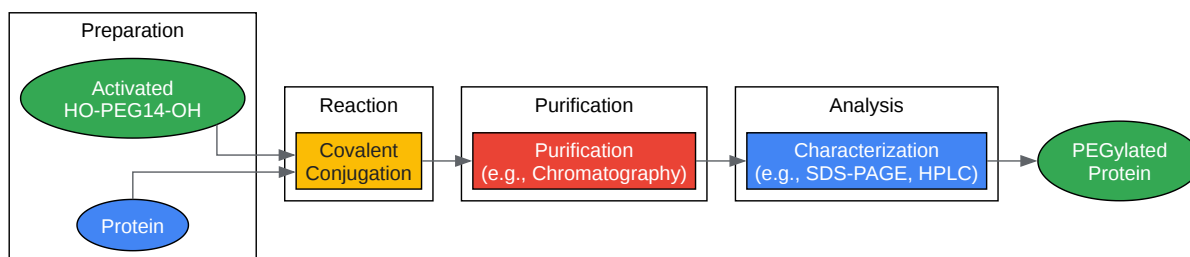
## The PEGylation Process

PEGylation is a critical strategy in drug delivery to:

- **Enhance Solubility and Stability:** The hydrophilic PEG chain can increase the solubility and stability of hydrophobic drugs.<sup>[15][16]</sup>
- **Prolong Circulation Time:** By increasing the hydrodynamic volume of the drug, PEGylation can reduce renal clearance and shield it from the mononuclear phagocyte system, thus extending its half-life in the bloodstream.<sup>[14][16]</sup>

- Enable Targeted Delivery: The terminal hydroxyl groups of PEGs like **HO-PEG14-OH** can be functionalized to attach targeting ligands, directing the drug carrier to specific cells or tissues. [16]

Below is a generalized workflow for the PEGylation of a therapeutic protein.



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Caption: A generalized workflow for the PEGylation of a therapeutic protein.

This guide provides a foundational understanding of the chemical properties and applications of **HO-PEG14-OH** for professionals in the scientific and drug development fields. The provided data and protocols, while based on a related compound, offer valuable insights for the handling, formulation, and application of this specific polyethylene glycol.

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